

# 1,12-Dodecanediol solubility in different solvents

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## Compound of Interest

Compound Name: 1,12-Dodecanediol

Cat. No.: B052552

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An In-depth Technical Guide on the Solubility of **1,12-Dodecanediol** in Various Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,12-Dodecanediol** is a long-chain aliphatic diol with the chemical formula  $\text{HO}(\text{CH}_2)_{12}\text{OH}$ . Its structure, featuring a  $\text{C}_{12}$  hydrophobic carbon chain and two terminal hydrophilic hydroxyl groups, imparts amphiphilic properties that are of significant interest in various applications, including in the formulation of drug delivery systems, as a polymer intermediate, and in the cosmetics industry. A thorough understanding of its solubility in different solvent systems is critical for its effective utilization in these fields. This technical guide provides a comprehensive overview of the solubility of **1,12-dodecanediol**, including qualitative and estimated quantitative data, and a detailed experimental protocol for its determination.

## Data Presentation: Solubility of 1,12-Dodecanediol

Precise quantitative solubility data for **1,12-dodecanediol** in a wide range of organic solvents is not readily available in published literature. However, based on its chemical structure and the known solubility of similar long-chain diols, the following table summarizes its expected and reported solubility.

Solvent	Solvent Type	Expected/Reported Solubility	Temperature (°C)	Citation
Water	Polar Protic	28.81 mg/L (estimated)	25	
Water	Polar Protic	< 1 g/L	Not Specified	
Ethanol	Polar Protic	Soluble	Not Specified	
Methanol	Polar Protic	Soluble	Not Specified	
Isopropanol	Polar Protic	Soluble	Not Specified	
Warm Ether	Polar Aprotic	Soluble	"Warm"	
Petroleum Ether	Nonpolar	Insoluble	Not Specified	
Chloroform	Nonpolar Aprotic	Expected to be slightly soluble	Not Specified	
DMSO	Polar Aprotic	Expected to be slightly soluble	Not Specified	

## Experimental Protocols: Determination of Solubility

The following is a detailed methodology for the gravimetric determination of the solubility of **1,12-dodecanediol** in a given solvent. This method is based on the principle of achieving a saturated solution at a specific temperature and then determining the mass of the dissolved solute in a known mass of the solvent.

Materials and Equipment:

- **1,12-Dodecanediol** (high purity)
- Solvent of interest (analytical grade)
- Analytical balance ( $\pm 0.0001$  g)
- Thermostatically controlled water bath or incubator

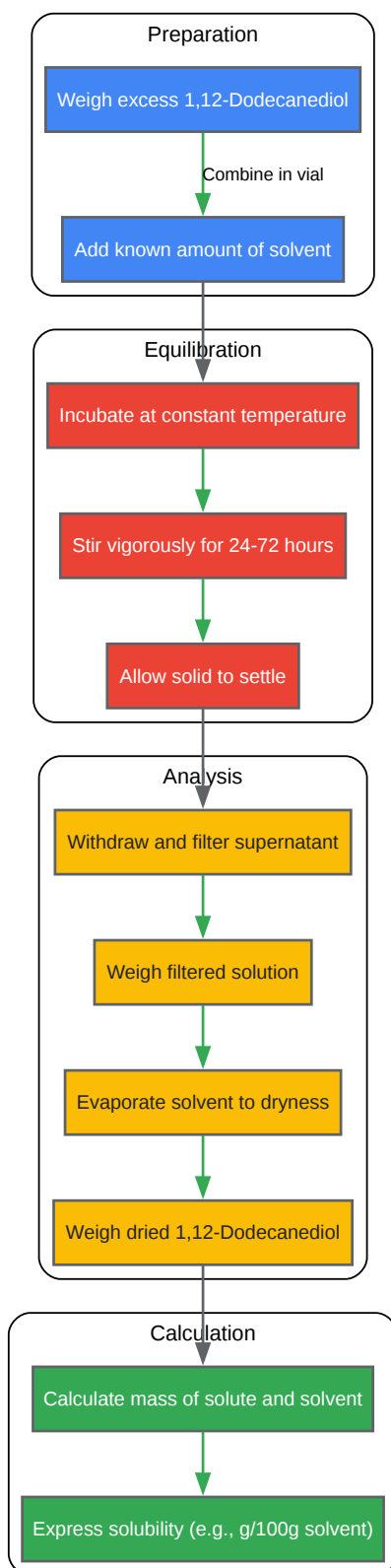
- Vials with airtight caps (e.g., 20 mL screw-cap vials)
- Magnetic stirrer and stir bars
- Syringes and syringe filters (0.45  $\mu\text{m}$  pore size, solvent-compatible)
- Pre-weighed glass evaporating dishes or beakers
- Drying oven
- Desiccator

Procedure:

- **Sample Preparation:** Accurately weigh an excess amount of **1,12-dodecanediol** into a vial. The excess solid is crucial to ensure that a saturated solution is formed.
- **Solvent Addition:** Add a known volume or mass of the desired solvent to the vial.
- **Equilibration:**
  - Place the vial in the thermostatically controlled bath set to the desired temperature.
  - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to reach equilibrium. For long-chain diols, this may take 24 to 72 hours.
  - To confirm equilibrium has been reached, samples of the supernatant can be taken at different time points (e.g., 24, 48, and 72 hours) and the concentration measured. Equilibrium is achieved when the concentration no longer changes over time.
- **Phase Separation:** Once equilibrium is reached, stop the stirring and allow the vial to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow the undissolved solid to settle.
- **Sampling and Filtration:**
  - Carefully withdraw a known volume of the clear supernatant using a pre-warmed syringe (to prevent precipitation upon cooling).

- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or beaker. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
  - Weigh the evaporating dish containing the filtered saturated solution to determine the total mass of the solution.
  - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **1,12-dodecanediol** (e.g., 60-80°C).
  - Periodically remove the dish from the oven, allow it to cool to room temperature in a desiccator, and weigh it.
  - Repeat the drying and weighing process until a constant mass is achieved, indicating that all the solvent has evaporated.
- Data Calculation:
  - Mass of the saturated solution = (Mass of dish + solution) - (Mass of empty dish)
  - Mass of dissolved **1,12-dodecanediol** = (Mass of dish + dry solid) - (Mass of empty dish)
  - Mass of the solvent = Mass of the saturated solution - Mass of dissolved **1,12-dodecanediol**
  - Solubility can then be expressed in various units, such as g/100 g of solvent or mg/mL.

## Mandatory Visualization



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Caption: Workflow for Gravimetric Solubility Determination.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)